

Solubility of 1,1-Diethoxypentane-d10 in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 1,1-Diethoxypentane-d10

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For the attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the solubility of **1,1-Diethoxypentane-d10** in organic solvents. Extensive searches of publicly available chemical databases and scientific literature did not yield specific quantitative solubility data for this deuterated compound. This suggests that while the non-deuterated analogue is known, the solubility of its deuterated form has not been widely studied or reported.

In the absence of specific data for **1,1-Diethoxypentane-d10**, this guide provides key physical and chemical properties of the non-deuterated form, 1,1-Diethoxypentane, which can serve as a useful proxy for solubility estimations. Furthermore, a detailed, generalized experimental protocol for determining the solubility of a liquid compound in an organic solvent is provided to enable researchers to generate this data empirically.

Core Concepts in Solubility

Solubility is a fundamental physicochemical property defined as the maximum concentration of a solute that can dissolve in a solvent to form a saturated solution at a given temperature and pressure. The principle of "like dissolves like" is a key predictor of solubility; polar solutes tend to dissolve in polar solvents, while non-polar solutes are more soluble in non-polar solvents. Factors such as temperature, pressure, and the specific molecular interactions between the solute and solvent all influence solubility.

Acetals, such as 1,1-Diethoxypentane, are generally considered to be of moderate polarity and are often soluble in a range of organic solvents.^{[1][2]} The nature of the aldehyde or ketone from which they are derived can significantly impact their solvency properties.^{[1][2]}

Physicochemical Properties of 1,1-Diethoxypentane

The following table summarizes the known physical and chemical properties of the non-deuterated analogue, 1,1-Diethoxypentane. This data is essential for understanding its behavior in solution and for designing solubility experiments.

Property	Value	Source
Molecular Formula	C ₉ H ₂₀ O ₂	^{[3][4]}
Molecular Weight	160.25 g/mol	^{[3][4]}
CAS Number	3658-79-5	^{[3][4]}
Boiling Point	163.0 °C at 760.00 mm Hg	^[5]
Appearance	Liquid (presumed)	Inferred
Synonyms	Valeraldehyde, diethyl acetal	^{[3][4]}

Experimental Protocol for Solubility Determination: The Shake-Flask Method

The shake-flask method is a widely recognized and reliable technique for determining the thermodynamic solubility of a substance.^{[6][7]} The following protocol is a generalized procedure for determining the solubility of a liquid analyte, such as **1,1-Diethoxypentane-d10**, in a chosen organic solvent.

Objective: To determine the saturation solubility of **1,1-Diethoxypentane-d10** in a specific organic solvent at a controlled temperature.

Materials:

- **1,1-Diethoxypentane-d10** (analyte)

- High-purity organic solvent of choice
- Glass vials or flasks with airtight screw caps or stoppers
- Orbital shaker or thermomixer with temperature control
- Analytical balance
- Pipettes and syringes
- Centrifuge (optional)
- Syringe filters (if not centrifuging)
- Appropriate analytical instrumentation for quantification (e.g., Gas Chromatography with Mass Spectrometry (GC-MS) or High-Performance Liquid Chromatography (HPLC))

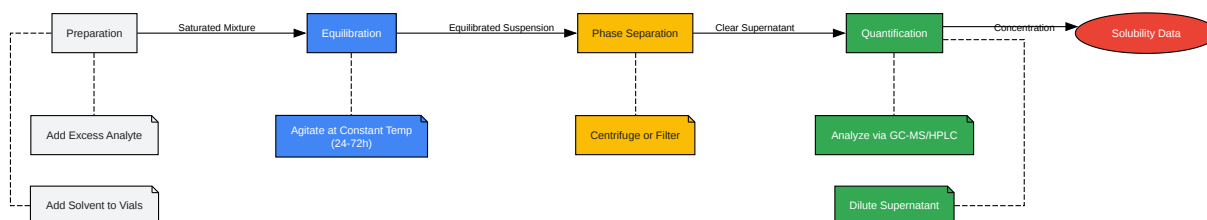
Procedure:

- Preparation of Solvent: Ensure the chosen organic solvent is of high purity to avoid interferences in the analysis.
- Addition of Analyte to Solvent: In a series of vials, add a known volume of the organic solvent. To each vial, add an excess amount of **1,1-Diethoxypentane-d10**. The key is to ensure that there is a visible excess of the analyte that does not dissolve, creating a saturated solution.^[7]
- Equilibration: Seal the vials tightly and place them in an orbital shaker or thermomixer set to a constant temperature (e.g., 25 °C). Agitate the mixtures for a sufficient period to allow them to reach equilibrium. This can take anywhere from 24 to 72 hours.^{[6][8]} It is advisable to test samples at different time points (e.g., 24, 48, and 72 hours) to ensure that equilibrium has been reached, which is confirmed when the concentration of the analyte in the solvent no longer increases.^[9]
- Phase Separation: After equilibration, allow the vials to stand undisturbed at the same constant temperature to allow the undissolved analyte to settle. To separate the saturated solution from the excess undissolved analyte, one of the following methods can be used:

- Centrifugation: Centrifuge the vials to pellet the undissolved liquid.
- Filtration: Carefully draw the supernatant (the clear, saturated solution) using a syringe and pass it through a syringe filter that is compatible with the organic solvent.
- Sample Preparation for Analysis: Carefully take a precise aliquot of the clear supernatant and dilute it with a known volume of the same organic solvent to bring the concentration within the calibrated range of the analytical instrument.
- Quantification: Analyze the diluted samples using a pre-calibrated analytical method (e.g., GC-MS or HPLC) to determine the concentration of **1,1-Diethoxypentane-d10**.
- Calculation of Solubility: Back-calculate the original concentration of the analyte in the saturated solution using the dilution factor. The resulting concentration is the solubility of **1,1-Diethoxypentane-d10** in the chosen solvent at the specified temperature. The experiment should be performed in triplicate to ensure the reliability of the results.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the shake-flask method for determining solubility.



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Caption: Workflow for determining solubility via the shake-flask method.

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